

An In-depth Technical Guide to Piperonylnitrile: Literature and Patent Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Piperonylnitrile

Cat. No.: B116396

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Piperonylnitrile, also known as 3,4-methylenedioxybenzonitrile, is a versatile organic compound with significant applications in the pharmaceutical, agrochemical, and fragrance industries. Its unique structure, featuring a benzodioxole ring system, imparts interesting biological and chemical properties. This technical guide provides a comprehensive review of the available scientific literature and patents concerning **piperonylnitrile**, with a focus on its synthesis, spectroscopic characterization, and biological significance. All quantitative data is summarized for comparative analysis, and detailed experimental protocols from key literature are provided.

Chemical and Physical Properties

Piperonylnitrile is a white to light beige crystalline solid at room temperature.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₅ NO ₂	[2]
Molecular Weight	147.13 g/mol	[2]
Melting Point	91-93 °C	[1]
Boiling Point	267.22 °C (estimate)	[1]
Density	1.3067 g/cm ³ (estimate)	[1]
Appearance	White to light red to green powder to crystal	[2]
Solubility	Soluble in dichloromethane, ethyl acetate, methanol	[1]
CAS Number	4421-09-4	[1]

Spectroscopic Data

The structural elucidation of **piperonylnitrile** is confirmed through various spectroscopic techniques. A summary of the key spectroscopic data is presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift (δ, ppm)	Solvent	Reference
¹ H NMR	7.27 (d, J=7.9 Hz, 1H), 7.19 (s, 1H), 6.90 (d, J=7.9 Hz, 1H), 6.07 (s, 2H)	CDCl ₃	[3]
¹³ C NMR	151.0, 147.8, 128.9, 119.1, 111.4, 109.0, 102.6, 102.4	CDCl ₃	[4]

Infrared (IR) Spectroscopy

The IR spectrum of **piperonylnitrile** exhibits characteristic absorption bands corresponding to its functional groups.

Functional Group	Wavenumber (cm ⁻¹)	Reference
C≡N (Nitrile)	~2225	[5]
C-O-C (Ether)	~1250, 1040	[5]
C=C (Aromatic)	~1600, 1490	[5]
=C-H (Aromatic)	~3100-3000	[5]
-O-CH ₂ -O-	~2780	[5]

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **piperonylnitrile**.

Technique	m/z (relative intensity)	Reference
Electron Ionization (EI)	147 (M ⁺), 117, 89, 63	[5]

Synthesis of Piperonylnitrile

Several synthetic routes to **piperonylnitrile** have been reported, primarily starting from piperonal (heliotropin).

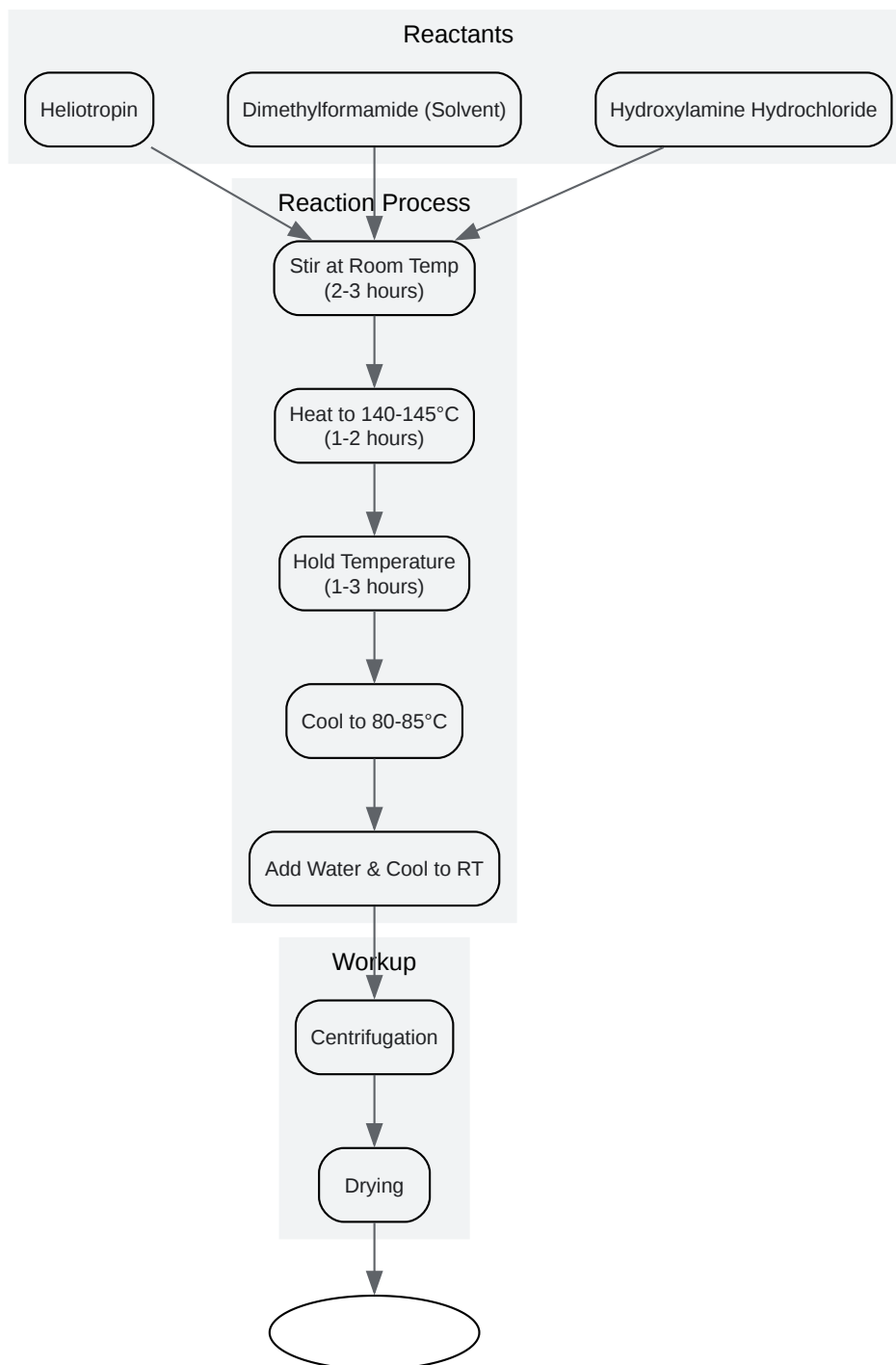
One-Pot Synthesis from Piperonal (Heliotropin)

A notable one-pot synthesis method is described in Chinese patent CN106518835A. This process avoids the isolation of the intermediate oxime, making it suitable for large-scale industrial production.[4]

- **Reaction Setup:** To a reaction kettle, add heliotropin, dimethylformamide (DMF), and hydroxylamine hydrochloride.
- **Initial Stirring:** Stir the mixture at normal temperature for 2-3 hours.

- Heating and Reaction: Heat the mixture to 140-145 °C and maintain this temperature for 1-2 hours to carry out the synthesis reaction.
- Thermal Insulation: After the reaction is complete, hold the temperature for 1-3 hours.
- Cooling and Precipitation: Cool the mixture to 80-85 °C. Add water and continue cooling to room temperature to precipitate the product.
- Isolation: Isolate the finished product by centrifugation and drying.

One-Pot Synthesis of Piperonylnitrile

[Click to download full resolution via product page](#)

Caption: Workflow for the one-pot synthesis of **piperonylnitrile**.

Alternative One-Step Procedure from Piperonal

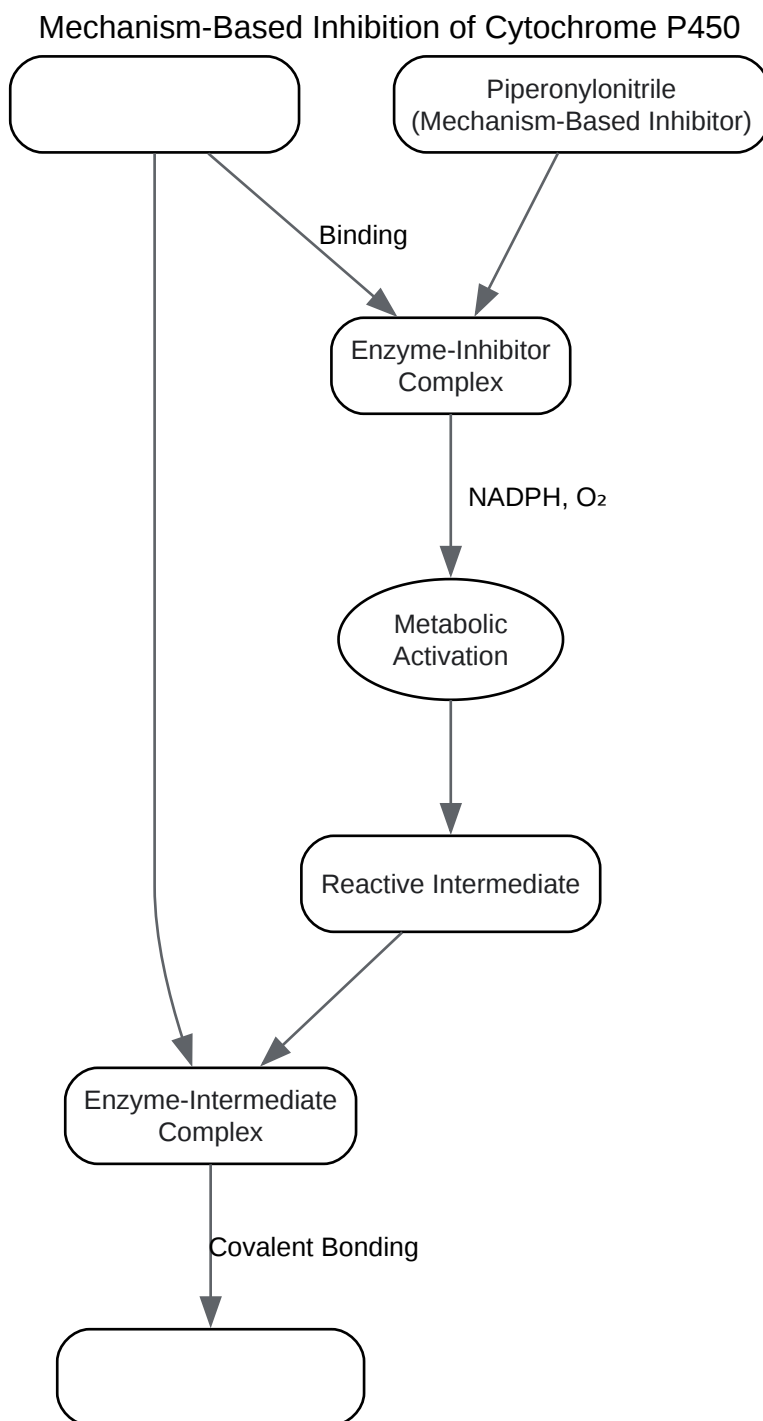
An alternative, rapid, and high-yielding one-step procedure for the conversion of piperonal to **piperonylnitrile** has also been described. This method involves the reaction of piperonal with hydroxylamine hydrochloride, where the intermediate oxime rapidly dehydrates to the nitrile.[6] This procedure is advantageous due to its short reaction time and high yield.

Biological Activity and Applications

Piperonylnitrile has garnered interest in drug development due to its biological activities.

Inhibition of Cytochrome P450 Enzymes

Piperonylnitrile is known to be an inhibitor of nasal P450-dependent N-demethylase in rabbits.[7] The methylenedioxyphenyl group is a common structural motif in mechanism-based inhibitors of cytochrome P450 enzymes. These inhibitors are metabolized by the enzyme to a reactive intermediate that then covalently binds to and inactivates the enzyme.



[Click to download full resolution via product page](#)

Caption: General signaling pathway for mechanism-based P450 inhibition.

Other Applications

- **Pharmaceutical Intermediate:** **Piperonylnitrile** serves as an important intermediate in the synthesis of various pharmaceuticals.[\[8\]](#)
- **Agrochemicals:** It is used in the synthesis of insecticides and herbicides.[\[9\]](#)
- **Fragrance Industry:** **Piperonylnitrile** is utilized in the fragrance industry for its pleasant aroma.[\[9\]](#)
- **Microbiology:** It has been used to alter the growth of certain strains of *K. pneumoniae*.[\[7\]](#)

Patent Landscape

A review of the patent literature reveals the commercial interest in **piperonylnitrile**, primarily focusing on its synthesis and applications.

Patent Number	Title	Key Findings
CN106518835A	Synthesis method of piperonylnitrile	Describes a one-pot synthesis from heliotropin, dimethylformamide, and hydroxylamine hydrochloride, suitable for industrial scale-up. [4]
US20100267607A1	Perfuming nitriles	Discusses the use of nitrile-containing compounds, including structural analogs of piperonylnitrile, as perfuming ingredients. [9]
CN103800315A	Application of benzonitrile compound in preparation of antitumor drugs	Highlights the potential of benzonitrile derivatives in cancer therapy. [10]

Conclusion

Piperonylnitrile is a valuable chemical entity with a diverse range of applications. The synthetic routes from readily available starting materials like piperonal are well-established, with opportunities for process optimization for industrial applications. Its role as a cytochrome P450 inhibitor underscores its potential in drug development, both as a therapeutic agent and as a tool for studying drug metabolism. The spectroscopic data provided serves as a crucial reference for its characterization and quality control. Further research into its biological mechanisms of action may unveil new therapeutic opportunities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN106518835A - Synthesis method of piperonylnitrile - Google Patents [patents.google.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. CN105503814A - Heliotropin preparation method - Google Patents [patents.google.com]
- 4. Piperonylnitrile(4421-09-4) ¹³C NMR [m.chemicalbook.com]
- 5. CN102329297B - Method for preparing heliotropin through complete synthesis - Google Patents [patents.google.com]
- 6. spectrabase.com [spectrabase.com]
- 7. An Alternative One-Step Procedure for the Conversion of Piperonal to Piperonylnitrile - Dialnet [dialnet.unirioja.es]
- 8. CN103936709A - Synthetic method of piperonal - Google Patents [patents.google.com]
- 9. US20100267607A1 - Perfuming nitriles - Google Patents [patents.google.com]
- 10. CN103800315A - Application of benzonitrile compound in preparation of antitumor drugs - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Piperonylnitrile: Literature and Patent Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116396#piperonylnitrile-literature-and-patent-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com